

Essential Safety and Operational Guide for Handling 4-Ethyl-2-hydroxybenzoic Acid

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Compound of Interest

Compound Name: 4-Ethyl-2-hydroxybenzoic acid

Cat. No.: B1266913

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **4-Ethyl-2-hydroxybenzoic acid** (CAS: 22890-53-5). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Hazard Identification and Classification

4-Ethyl-2-hydroxybenzoic acid is classified with the following hazards:

- Acute toxicity, oral (Category 4): Harmful if swallowed.[1]
- Skin corrosion/irritation (Category 2): Causes skin irritation.[1]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[1]
- Specific target organ toxicity, single exposure (Respiratory tract irritation) (Category 3): May cause respiratory irritation.[1][2]

Signal Word: Warning[1]

Hazard Pictograms:

- Exclamation Mark

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

To mitigate exposure risks, the following personal protective equipment is mandatory when handling **4-Ethyl-2-hydroxybenzoic acid**.

| PPE Category | Specific Requirements |
|--------------------------|---|
| Eye/Face Protection | Wear tight-sealing safety goggles or a face shield.[3] Standard safety glasses are not sufficient. |
| Hand Protection | Wear impervious chemical-resistant gloves (e.g., nitrile rubber).[3] Gloves must be inspected prior to use. |
| Skin and Body Protection | Wear a lab coat, long-sleeved clothing, and closed-toe shoes.[3] Ensure skin is not exposed. |
| Respiratory Protection | If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.[3] Ensure adequate ventilation, such as working in a fume hood. |

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably a chemical fume hood, especially when handling the powder form to avoid dust formation.[1]
- Ensure eyewash stations and safety showers are readily accessible.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all required PPE is correctly worn. Clear the workspace of any unnecessary items.
- Dispensing: When weighing or transferring the solid, do so in a manner that minimizes dust generation. Use a spatula and weigh the material on a tared container within a fume hood or ventilated enclosure.
- Solution Preparation: If preparing a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water, even if gloves were worn.^[1] Decontaminate the work surface.

Disposal Plan

Waste Collection:

- Collect all waste containing **4-Ethyl-2-hydroxybenzoic acid**, including contaminated disposables (e.g., gloves, weighing paper), in a designated, properly labeled, and sealed hazardous waste container.

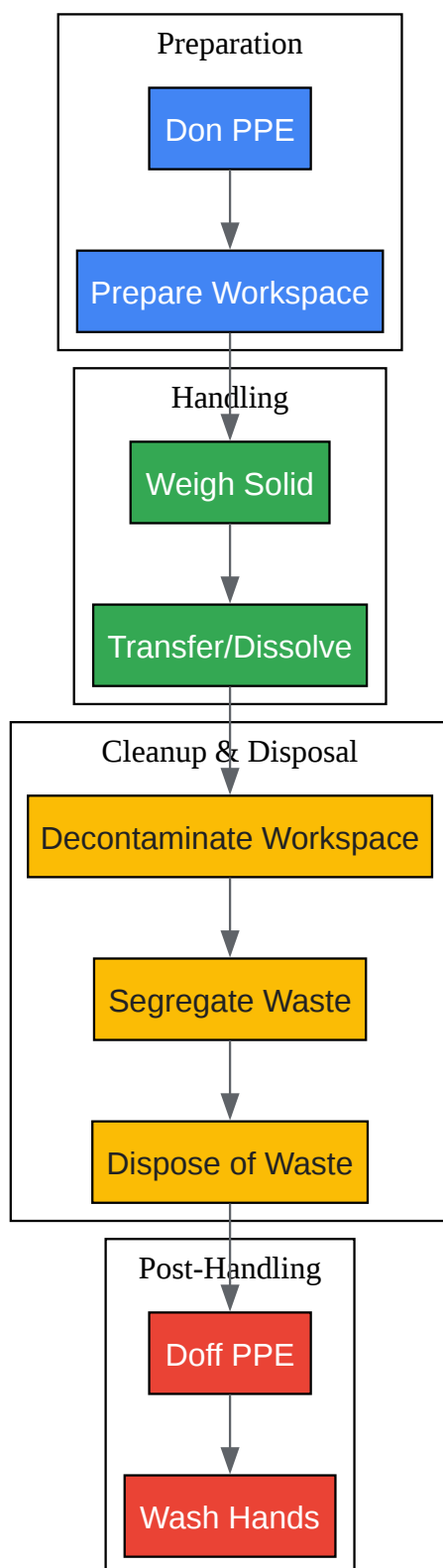
Disposal Procedure:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.^[3] Do not dispose of down the drain or in general waste.

Emergency Procedures

| Emergency Situation | First Aid Measures |
|---------------------|--|
| Eye Contact | Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician. [1] |
| Skin Contact | Wash off with soap and plenty of water. If skin irritation occurs, seek medical attention. [1] [3] |
| Inhalation | Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [1] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [3] |
| Spill | Evacuate personnel to a safe area. Use personal protective equipment. Avoid dust formation. Sweep up the spilled solid and place it in a suitable, closed container for disposal. Do not let the product enter drains. [1] |

Safe Handling Workflow



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